

# 2,2,2-Trifluoro-N-phenylacetamide safety, handling, and MSDS information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2,2-Trifluoro-N-phenylacetamide

Cat. No.: B1205213

[Get Quote](#)

## An In-depth Technical Guide to the Safety, Handling, and MSDS of 2,2,2-Trifluoro-N-phenylacetamide

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all chemical compounds is paramount. This guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **2,2,2-Trifluoro-N-phenylacetamide** (CAS No. 404-24-0).

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling.


Property	Value	Source
CAS Number	404-24-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C8H6F3NO	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	189.13 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	86-90 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	220-225 °C	<a href="#">[4]</a>
EINECS Number	206-965-6	<a href="#">[4]</a> <a href="#">[5]</a>

## Hazard Identification and GHS Classification

**2,2,2-Trifluoro-N-phenylacetamide** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its toxicity upon ingestion, skin contact, or inhalation, as well as its potential to cause skin and eye irritation.<sup>[1][2]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

GHS Pictograms:

 alt text

Signal Word: Warning<sup>[1]</sup>

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **2,2,2-Trifluoro-N-phenylacetamide**.

Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.<sup>[1]</sup>
- Wash hands and any exposed skin thoroughly after handling.<sup>[1]</sup>

- Do not eat, drink, or smoke when using this product.[1]
- Use only outdoors or in a well-ventilated area.[1]
- Wear appropriate personal protective equipment (PPE), including protective gloves, protective clothing, eye protection, and face protection.[1]
- In case of inadequate ventilation, wear respiratory protection.[6]

#### Storage:

- Store in a well-ventilated place.[1]
- Keep the container tightly closed.[1][6]
- Store locked up.[1]
- Store in a cool and dark place.[6]
- Store away from incompatible materials such as oxidizing agents.[6]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Ingestion	IF SWALLOWED: Get medical help. Rinse mouth.[1]
Skin Contact	IF ON SKIN: Wash with plenty of water. Get medical help. Take off contaminated clothing and wash it before reuse. If skin irritation occurs: Get medical help.[1]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to prevent exposure.

- Eye/Face Protection: Safety glasses with side-shields or goggles are recommended.[6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are necessary to prevent skin contact.[6]
- Respiratory Protection: For operations where dust may be generated, a NIOSH-approved respirator with a dust filter is recommended.[6]

## Experimental Protocols

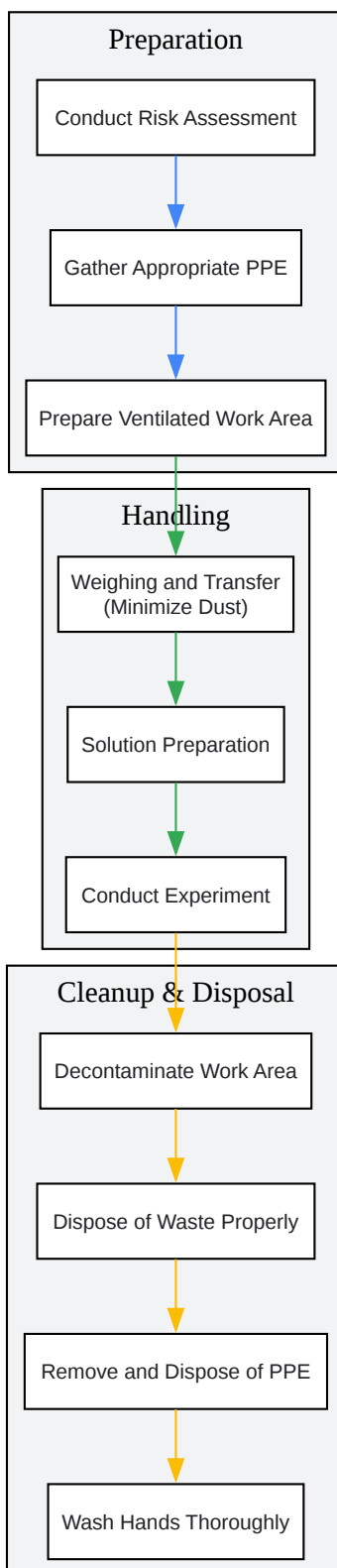
While specific experimental protocols will vary depending on the research application, the following general guidelines should be followed when working with **2,2,2-Trifluoro-N-phenylacetamide**:

- Risk Assessment: Before beginning any experiment, conduct a thorough risk assessment to identify potential hazards and establish appropriate control measures.

- **Engineering Controls:** Whenever possible, work with this compound in a well-ventilated fume hood to minimize inhalation exposure.
- **Personal Protective Equipment:** Always wear the recommended PPE, including a lab coat, safety glasses, and appropriate gloves.
- **Weighing and Transfer:** When weighing or transferring the solid material, do so in a manner that minimizes dust generation. A weighing enclosure or a fume hood is recommended.
- **Solution Preparation:** When preparing solutions, add the solid slowly to the solvent to avoid splashing.
- **Waste Disposal:** Dispose of all waste containing **2,2,2-Trifluoro-N-phenylacetamide** in accordance with local, state, and federal regulations.<sup>[1]</sup> Contaminated materials should be placed in a sealed, labeled container.

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2,2,2-Trifluoro-N-phenylacetamide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2,2,2-Trifluoro-N-phenylacetamide**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. 2,2,2-Trifluoro-N-phenylacetamide | C<sub>8</sub>H<sub>6</sub>F<sub>3</sub>NO | CID 67881 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2,2-Trifluoro-n-phenylacetamide | 404-24-0 | FT105152 [biosynth.com]
- 4. 2,2,2-TRIFLUORO-N-PHENYLACETAMIDE CAS#: 404-24-0 [m.chemicalbook.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [2,2,2-Trifluoro-N-phenylacetamide safety, handling, and MSDS information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205213#2-2-2-trifluoro-n-phenylacetamide-safety-handling-and-msds-information]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)